

Personal protective equipment for handling Undec-10-en-1-amine

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Compound of Interest

Compound Name: Undec-10-en-1-amine

Cat. No.: B011845

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Essential Safety and Handling Guide for Undec-10-en-1-amine

This guide provides crucial safety, operational, and disposal protocols for the handling of **Undec-10-en-1-amine** (CAS: 62595-52-2) in a laboratory setting.[1] It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Name:	Undec-10-en-1-amine
Synonyms:	1-Amino-10-undecene, 10-Undecen-1-amine
CAS Number:	62595-52-2
Molecular Formula:	C ₁₁ H ₂₃ N
Molecular Weight:	169.31 g/mol

Primary Hazards:

Undec-10-en-1-amine is classified as a corrosive substance that causes severe skin burns and eye damage.[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE is mandatory when handling **Undec-10-en-1-amine** to prevent direct contact and inhalation.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety Goggles with Side Shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when pouring or if splashes are likely. [3]
Skin	Chemical-Resistant Gloves	Nitrile gloves are a suitable option. Inspect gloves for any damage before use. [3]
Lab Coat or Chemical Protective Apron	Wear a lab coat with long sleeves. An impervious chemical protective apron is recommended when pouring. [3]	
Respiratory	Full-Face Respirator	Required if exposure limits are exceeded, or if irritation or other symptoms are experienced. To be used in a well-ventilated area, preferably within a fume hood. [3]
Footwear	Closed-Toe Shoes	Shoes should be made of a material impervious to chemicals. [3]

Operational Plan

A systematic approach to handling **Undec-10-en-1-amine** from receipt to disposal is critical for laboratory safety.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Ensure the Safety Data Sheet (SDS) is accessible.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5]
- Keep the container tightly closed and stored under an inert atmosphere like nitrogen. Some sources recommend refrigeration at 4°C for long-term storage.
- Store in a designated area for corrosive materials.

Handling and Use

- Preparation: Before handling, ensure all necessary PPE is donned correctly.[5] Verify the functionality of the nearest safety shower and eyewash station.[3]
- Ventilation: Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Dispensing: When transferring or pouring, do so carefully to avoid splashes and the generation of aerosols.[3] Use non-sparking tools.[6]
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[4][6]

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[7][8]
Skin Contact	Immediately remove contaminated clothing. Wash the contaminated skin with soap and water for at least 15 minutes.[7][9] Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[8][9] Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[10]
Ingestion	Do NOT induce vomiting.[11] If the person is conscious, give a glass of water or milk.[9] Get medical attention immediately.

Spill Response

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a designated, labeled, and sealed container for hazardous waste.[12]
- Ventilate the area and wash the spill site after material pickup is complete.[4]

Disposal Plan

Proper disposal of **Undec-10-en-1-amine** and its contaminated waste is essential to prevent environmental harm and ensure regulatory compliance.

Waste Identification and Segregation

- All waste containing **Undec-10-en-1-amine**, including the pure substance, contaminated labware (e.g., pipettes, flasks), and spill cleanup materials, is classified as hazardous waste. [\[12\]](#)
- Do not mix this waste with non-hazardous waste. [\[12\]](#)

Containment and Labeling

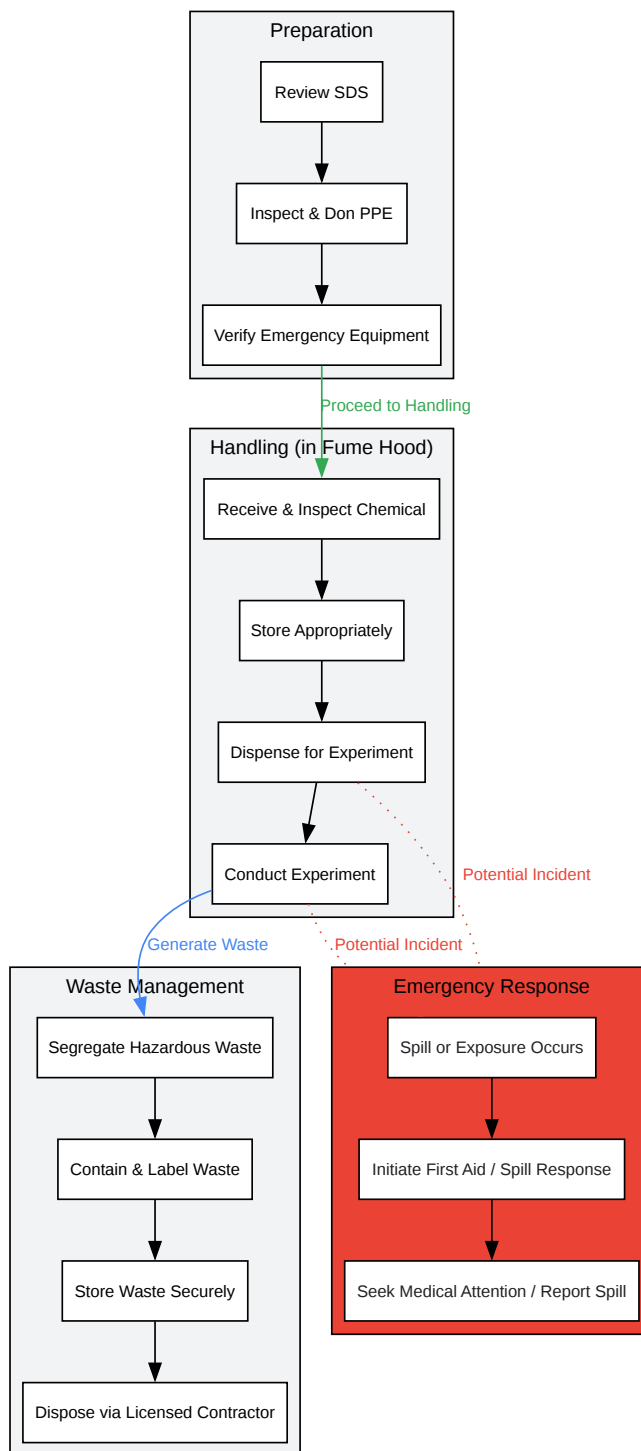
- Collect all **Undec-10-en-1-amine** waste in a designated, compatible, and properly sealed container. [\[12\]](#)
- The container must be clearly labeled as "Hazardous Waste: **Undec-10-en-1-amine**" and include the appropriate hazard symbols.

Disposal Procedure

- Dispose of the hazardous waste through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of corrosive and environmentally hazardous chemical waste.
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty, rinsed container can then be disposed of as regular trash after removing or defacing the label. [\[13\]](#)

Experimental Workflow and Safety Protocol

Operational Workflow for Handling Undec-10-en-1-amine



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Caption: Workflow for the safe handling of **Undec-10-en-1-amine**.

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